

physical and chemical properties of 2,4,5-Trichlorotoluene

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Compound of Interest

Compound Name: 2,4,5-Trichlorotoluene

Cat. No.: B165455

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An In-depth Technical Guide to the Physical and Chemical Properties of 2,4,5-Trichlorotoluene

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,4,5-Trichlorotoluene is a chlorinated aromatic hydrocarbon belonging to the trichlorotoluene isomer group, with the chemical formula $C_7H_5Cl_3$.^[1] This synthetic compound is a colorless, lipophilic solid at room temperature.^[1] It is primarily utilized as an intermediate in the synthesis of other chemical products, including pesticides and herbicides.^{[1][2]} For instance, it is a precursor in the preparation of 2,4,5-trichlorobenzotrifluoride, which has applications in hydraulic fluids and lubricating compositions.^[2] This guide provides a comprehensive overview of its physical and chemical properties, synthesis protocols, and safety information.

Chemical and Physical Properties

The following tables summarize the key physical and chemical properties of **2,4,5-Trichlorotoluene**.

Table 1: General and Chemical Properties

Property	Value	Reference
IUPAC Name	1,2,4-trichloro-5-methylbenzene	[3]
CAS Number	6639-30-1	[3][4]
Molecular Formula	C ₇ H ₅ Cl ₃	[3][4][5]
Molecular Weight	195.47 g/mol	[6]
Canonical SMILES	<chem>CC1=CC(=C(C=C1Cl)Cl)Cl</chem>	[5]
InChI Key	ZCXHZKNWIYVQNC-UHFFFAOYSA-N	[4][5]
Appearance	Yellowish liquid	[7]
Purity	98%	[7]

Table 2: Physical Properties

Property	Value	Reference
Melting Point	79-81 °C	[8]
Boiling Point	240.5 °C	[1]
Density	1.3756 g/mL	[7]
Solubility	Insoluble in water; Soluble in alcohol, benzene, and diethyl ether.	
LogP (Octanol/Water Partition Coefficient)	4.2	[3]

Table 3: Spectroscopic Data

Technique	Data Highlights	Reference
^1H NMR	Spectra available.	[3]
^{13}C NMR	Spectra available.	[3][8]
Mass Spectrometry	Major peaks at m/z 159, 161, 196.[3][9]	
Infrared (IR) Spectroscopy	Gas-phase IR spectrum available.	[10]

Table 4: Safety and Hazard Information

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Serious eye damage/eye irritation (Category 1)	GHS05 (Corrosion)	Danger	H318: Causes serious eye damage.[3][6]
Hazardous to the aquatic environment, long-term hazard (Category 4)	None	Warning	H413: May cause long lasting harmful effects to aquatic life.[3][6]

Note: GHS classification information can vary between sources and is based on aggregated data.[3][5]

Synthesis of 2,4,5-Trichlorotoluene

2,4,5-Trichlorotoluene can be synthesized via the chlorination of para-chlorotoluene.[2] The process involves the reaction of p-chlorotoluene with chlorine gas in the presence of a suitable catalyst.[2]

Experimental Protocol: Synthesis via Chlorination of p-Chlorotoluene

This protocol is based on the process described in US Patent 3,692,850.[2]

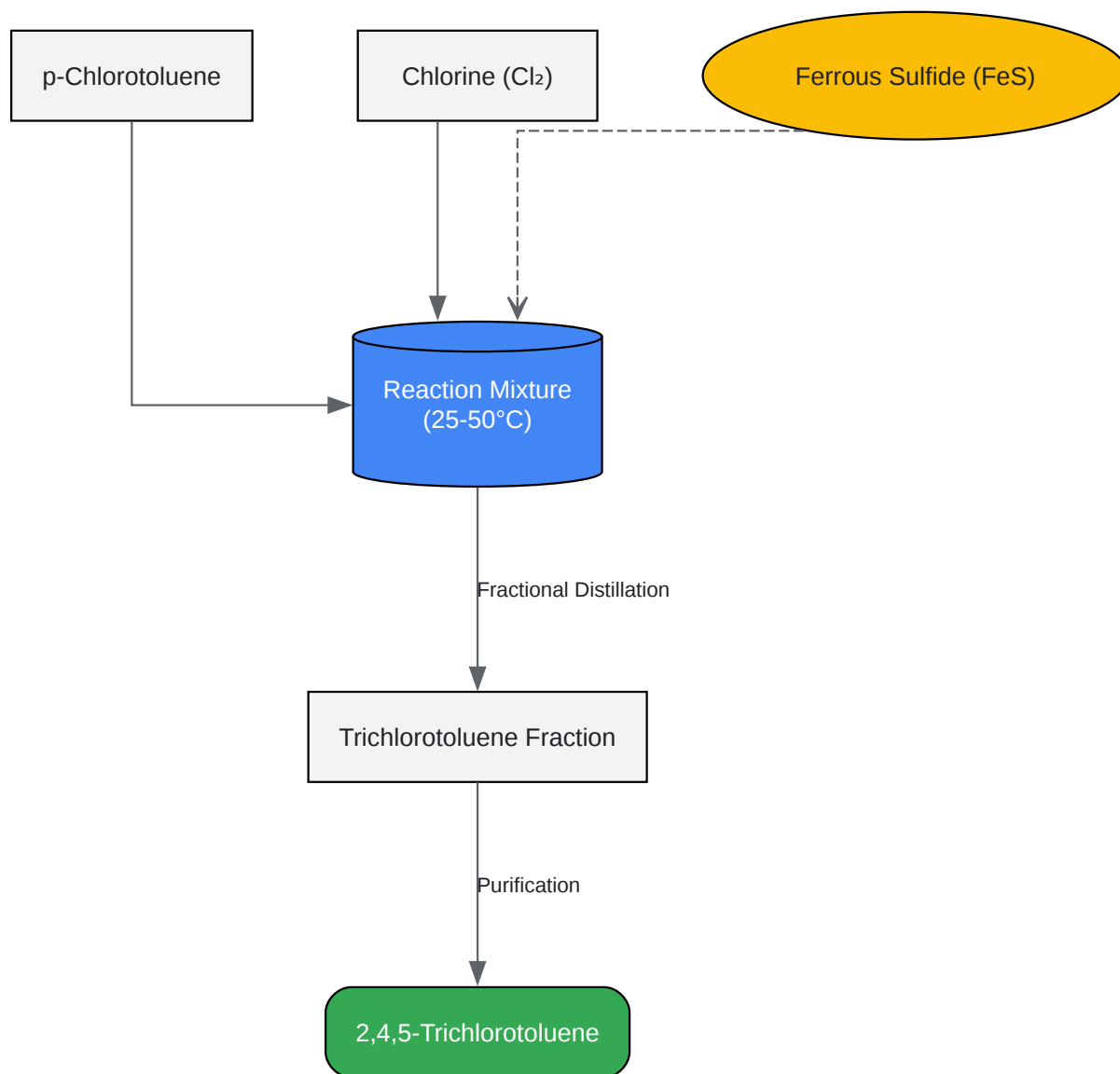
Materials:

- para-Chlorotoluene
- Chlorine gas
- Ferrous sulfide (catalyst)[2]
- Apparatus for gas-liquid reaction with temperature control and off-gas scrubbing.

Procedure:

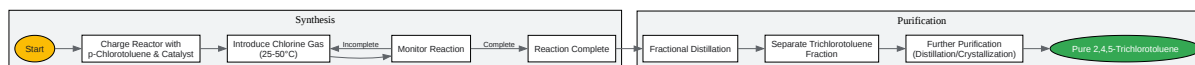
- Charge the reaction vessel with para-chlorotoluene.
- Add a catalytic amount of ferrous sulfide, typically 1 to 3 grams per mole of para-chlorotoluene.[2]
- Maintain the reaction temperature in the range of 25 to 50°C.[2]
- Introduce chlorine gas into the reaction mixture.
- Monitor the reaction progress until an average of approximately 3 gram atoms of chlorine per mole of starting material has been incorporated.[2]
- Upon completion, the reaction mixture will contain a mixture of chlorotoluenes, including dichlorotoluenes, trichlorotoluenes, and tetrachlorotoluenes.[2]
- The trichlorotoluene fraction is then separated from the mixture, typically by fractional distillation.[2]
- Further purification of the **2,4,5-trichlorotoluene** from other trichlorotoluene isomers can be achieved by fractional distillation or crystallization.[2]

Visualizations



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Caption: Synthesis pathway for **2,4,5-Trichlorotoluene**.



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Caption: Experimental workflow for the synthesis and purification.

Applications

The primary application of **2,4,5-trichlorotoluene** is as a chemical intermediate.[2] It is a key starting material in the production of other specialty chemicals. Notably, it is used in the synthesis of the herbicide 2,3,6-trichlorobenzoic acid (2,3,6-TBA).[1]

Toxicology and Environmental Fate

2,4,5-Trichlorotoluene is classified as causing serious eye damage and may have long-lasting harmful effects on aquatic life.[3][6] Due to its potential for environmental persistence and toxicity, handling and disposal should be conducted in accordance with all applicable regulations. While specific toxicological data for **2,4,5-trichlorotoluene** is limited, related compounds such as 2,4,5-trichlorophenol are known to be toxic and can cause irritation to the skin, eyes, and respiratory system.[11] When released into the environment, compounds of this nature can persist in soil and water.[12]

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